

# Essential Safety and Logistical Information for Handling Guanoxan

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This document provides crucial safety protocols and logistical plans for the handling and disposal of **Guanoxan**. Given that a specific Safety Data Sheet (SDS) for **Guanoxan** is not readily available, this guidance is based on information for structurally similar guanidine compounds, such as Guanethidine and Guanidine hydrochloride, and general best practices for handling potent pharmaceutical compounds. **Guanoxan** was withdrawn from the market due to liver toxicity, underscoring the need for cautious handling.[1][2][3]

## **Hazard Assessment and Toxicity**

**Guanoxan** and related guanidine compounds are hazardous. They are generally harmful if swallowed or inhaled and can cause skin and eye irritation.[4][5]

Quantitative Toxicity Data for Structurally Similar Compounds:

Compound	CAS Number	LD50 Oral (Rat)	LD50 Dermal (Rabbit)	LC50 Inhalation (Rat)	Reference
Guanidine hydrochloride	50-01-1	475 mg/kg	>2000 mg/kg	3.2 mg/L/4h	[6][7]
Guanethidine sulfate	645-43-2	1 g/kg (mouse)	Not available	Not available	[8]



## **Personal Protective Equipment (PPE)**

The primary goal is to minimize exposure through all routes. Engineering controls, such as fume hoods, should be the primary means of exposure control. PPE is a crucial final barrier.

Recommended PPE for Handling Guanoxan:

PPE Item	Specification	Purpose
Gloves	Double gloving with nitrile rubber gloves (minimum 0.11mm thickness).	To prevent skin contact.  Contaminated gloves must be disposed of as hazardous waste.[4][5]
Eye Protection	Safety glasses with side- shields or chemical splash goggles.	To protect eyes from splashes and dust.
Lab Coat	Standard laboratory coat, fully buttoned.	To protect skin and clothing from contamination.
A NIOSH-approved respirator is required if there is a risk of inhaling dust particles, especially when handling the powder outside of a fume hood.		To prevent inhalation of the compound.

# Operational Plan: Step-by-Step Handling Procedures

- Preparation and Engineering Controls:
  - All handling of solid **Guanoxan** or solutions should be conducted in a well-ventilated area,
     preferably within a certified chemical fume hood.[4][5]
  - Before starting, ensure that a spill kit with appropriate absorbent material (e.g., vermiculite or sand) is readily accessible.



- Designate a specific area for handling Guanoxan to prevent cross-contamination.
- Weighing and Solution Preparation:
  - When weighing the solid compound, do so within a fume hood to minimize the risk of dust inhalation.
  - Use disposable weighing boats and spatulas to avoid contamination of reusable labware.
  - When preparing solutions, add the solid to the solvent slowly to prevent splashing.
- During the Experiment:
  - Keep all containers with Guanoxan clearly labeled and sealed when not in use.
  - Avoid any direct contact with the substance. If contact occurs, follow the first aid procedures outlined below.
  - Do not eat, drink, or smoke in the laboratory.
- Post-Experiment:
  - Decontaminate all surfaces and equipment that may have come into contact with
     Guanoxan. A suitable laboratory detergent and water can be used for cleaning.[4]
  - Remove and dispose of PPE as hazardous waste.
  - Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[6]

#### **Disposal Plan**

Proper disposal of **Guanoxan** and contaminated materials is critical to ensure laboratory and environmental safety.

- Waste Segregation:
  - Designate a specific, clearly labeled hazardous waste container for solid **Guanoxan** waste and any contaminated disposable materials (e.g., gloves, weighing paper, pipette tips).[4]



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- Do not mix Guanoxan waste with other chemical waste streams unless compatibility has been confirmed. It is incompatible with strong oxidizing agents.[6]
- Liquid waste containing Guanoxan should be collected in a separate, labeled hazardous waste container.
- · Waste Container Labeling:
  - The waste container must be clearly labeled as "Hazardous Waste" and include the full chemical name "**Guanoxan**".
  - Include relevant hazard pictograms (e.g., irritant, harmful).
- Storage of Waste:
  - Store the sealed waste container in a designated satellite accumulation area within the laboratory, away from general lab traffic and incompatible chemicals.[4][5]
- Final Disposal:
  - All Guanoxan waste must be disposed of through your institution's licensed hazardous waste disposal program.
  - Empty containers that held **Guanoxan** must be managed as hazardous waste unless they
    are triple-rinsed. The rinsate from the triple-rinsing process must be collected and
    disposed of as hazardous liquid waste.[4][5]

#### **Emergency Procedures**

- Spill:
  - Small Spill: If it is safe to do so, contain the spill using an absorbent material from a spill
    kit. Carefully scoop the absorbent material and any solid residue into the designated
    hazardous waste container. Decontaminate the spill area with a suitable laboratory
    detergent and water.[4]







Large Spill: Evacuate the immediate area and notify your institution's Environmental
 Health and Safety (EHS) office.

#### • First Aid:

- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek medical attention.
- Inhalation: Move the person to fresh air. If they are not breathing, give artificial respiration.
   Seek medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[9]

## **Guanoxan Handling and Disposal Workflow**



## Guanoxan Handling and Disposal Workflow Preparation Don Appropriate PPE (Double Gloves, Goggles, Lab Coat) Prepare Fume Hood Ensure Spill Kit is Accessible Handling Weigh Solid Guanoxan (in Fume Hood) Prepare Solution (in Fume Hood) Conduct Experiment Cleanup & Decontamination Waste Disposal Decontaminate Surfaces Segregate Solid & Liquid Waste & Equipment Dispose of Contaminated PPE Label Hazardous Waste Container (as Hazardous Waste) Wash Hands Thoroughly Store Waste in Designated Area

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Caption: Workflow for the safe handling and disposal of **Guanoxan**.

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